

Application Note: Experimental Profiling of 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

Cat. No.: B350431

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Introduction & Chemical Identity

1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine is a synthetic sulfonamide derivative of 1-(2-chlorophenyl)piperazine (oCPP). The o-chlorophenylpiperazine moiety is a "privileged structure" in medicinal chemistry, known for its high affinity for 5-HT_{2A}, 5-HT_{2C}, and

-adrenergic receptors. The addition of the 4-methylsulfonyl (mesyl) group at the N4 position modifies the physicochemical properties of the parent scaffold, significantly reducing basicity and altering metabolic stability compared to the free amine or alkyl derivatives.

This compound is primarily utilized in:

- **GPCR Pharmacology:** As a probe to determine the role of N4-substitution on receptor subtype selectivity (e.g., 5-HT_{2A} vs. 5-HT_{2C}).
- **Medicinal Chemistry:** As a stable, non-basic analog in SAR libraries to explore the electronic and steric requirements of the ligand-binding pocket.

- Metabolic Stability Studies: To assess the blockade of N-oxidation or N-dealkylation pathways common to piperazine drugs.

Chemical Properties

Property	Value
IUPAC Name	1-(2-Chlorophenyl)-4-methanesulfonylpiperazine
Molecular Formula	C
	H
	ClN
	O
Molecular Weight	S
	274.77 g/mol
	DMSO (>20 mg/mL), Ethanol (Moderate), Water (Low)
	~1.5 (Sulfonamide N is non-basic); ~2-3 (Aniline N)
LogP (Calc)	~1.8 - 2.2

Preparation & Handling Protocols

2.1. Stock Solution Preparation

The sulfonamide group renders the molecule less basic than typical piperazines, affecting its solubility profile. It is hydrophobic and requires organic co-solvents for initial solubilization.

Reagents:

- Compound: **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** (Solid, >98% purity).
- Vehicle: Dimethyl Sulfoxide (DMSO), anhydrous, cell-culture grade.

Protocol:

- Weighing: Accurately weigh 2.75 mg of the compound into a sterile 1.5 mL microcentrifuge tube.
- Solubilization: Add 1.0 mL of 100% DMSO to yield a 10 mM Stock Solution. Vortex vigorously for 30–60 seconds until fully dissolved.
 - Note: If precipitation occurs, warm the solution to 37°C in a water bath for 5 minutes.
- Storage: Aliquot the stock solution into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for 1 year).

2.2. Working Solution Preparation (For Assays)

Prepare fresh on the day of the experiment.

- Dilute the 10 mM stock into the assay buffer (e.g., PBS or HBSS) to achieve the desired final concentration (e.g., 10 µM).
- Critical Step: Ensure the final DMSO concentration in the assay well does not exceed 0.1–0.5%, as higher levels can interfere with GPCR membrane integrity.

Protocol 1: In Vitro Radioligand Binding Assay (5-HT_{2A})

This assay determines the binding affinity (

) of the compound for the 5-HT_{2A} receptor, a primary target for o-chlorophenylpiperazine derivatives.

Principle: Competition between the non-radioactive test compound and a radiolabeled ligand (Ketanserin) for the receptor binding site on membrane preparations.

Materials:

- Receptor Source: HEK-293 cells stably expressing human 5-HT_{2A} receptors (or rat frontal cortex membranes).
- Radioligand:

-Ketanserin (Specific Activity ~60–80 Ci/mmol).

- Assay Buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 0.1 mM EDTA, pH 7.4.
- Non-Specific Binding (NSB) Control: Methysergide (10 μM) or Risperidone (1 μM).

Step-by-Step Methodology:

- Membrane Preparation: Thaw membrane aliquots and homogenize in Assay Buffer. Dilute to a protein concentration of ~5–10 μg/well.
- Plate Setup (96-well format):
 - Total Binding (TB): Buffer + Membrane + Radioligand.
 - Non-Specific Binding (NSB): Buffer + Membrane + Radioligand + Excess Methysergide (10 μM).
 - Test Sample: Buffer + Membrane + Radioligand + **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** (Concentration range: 1 nM to 100 μM).
- Incubation: Add -Ketanserin (Final conc. ~1 nM) to all wells. Incubate at 37°C for 60 minutes to reach equilibrium.
- Termination: Rapidly filter the reaction through GF/B glass fiber filters (pre-soaked in 0.3% polyethyleneimine) using a cell harvester.
- Washing: Wash filters 3x with ice-cold Wash Buffer (50 mM Tris-HCl, pH 7.4).
- Quantification: Dry filters, add scintillation cocktail, and count radioactivity (CPM) using a liquid scintillation counter.

Data Analysis:

- Calculate Specific Binding = Total Binding (CPM) - NSB (CPM).
- Fit data to a one-site competition model using non-linear regression (GraphPad Prism) to determine

.

- Calculate

using the Cheng-Prusoff equation:

(Where

is radioligand concentration and

is its dissociation constant).

Protocol 2: Functional Calcium Mobilization Assay (FLIPR)

Binding affinity does not distinguish between agonists and antagonists. This functional assay measures the compound's ability to activate (agonist) or block (antagonist) the Gq-coupled 5-HT_{2A} signaling pathway, which triggers intracellular Calcium (

) release.

Mechanism: 5-HT_{2A} activation

G

q

PLC

IP

Ca

Release from ER.

Materials:

- Cells: CHO-K1 or HEK-293 cells expressing human 5-HT2A.
- Dye: Fluo-4 AM or Calcium 6 (Molecular Devices).
- Agonist Control: Serotonin (5-HT).[\[1\]](#)

Step-by-Step Methodology:

- Cell Plating: Seed cells in black-walled, clear-bottom 384-well plates (10,000 cells/well) and incubate overnight at 37°C/5% CO₂.
- Dye Loading: Remove media and add 20 µL of Dye Loading Buffer (HBSS + 20 mM HEPES + Probenecid + Calcium Dye). Incubate for 60 minutes at 37°C.
- Compound Addition (Antagonist Mode):
 - Add 10 µL of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** (serial dilutions) to the cells.
 - Incubate for 15 minutes at Room Temperature (RT).
 - Baseline Read: Measure fluorescence (Ex 488 nm / Em 525 nm) for 10 seconds.
- Agonist Challenge:
 - Inject an

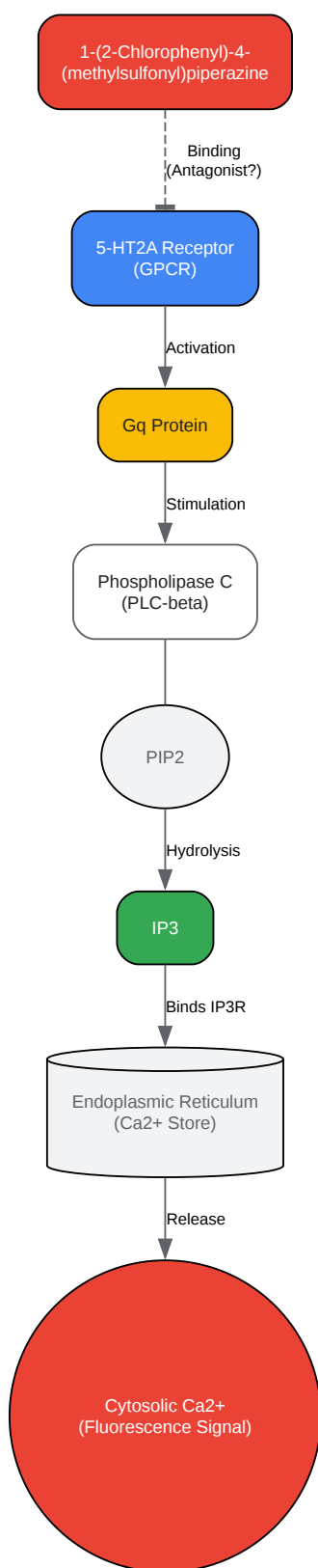
concentration of Serotonin (5-HT) into the wells.
 - Kinetic Read: Measure fluorescence continuously for 120 seconds.
- Analysis:
 - Calculate the Max-Min Fluorescence (RFU).

- Normalize to the response of the 5-HT control (100%).
- Plot % Inhibition vs. Log[Compound] to determine
(functional potency).

Visualization: Signaling Pathway & Workflow

Figure 1: 5-HT_{2A} Receptor Signaling & Assay Logic

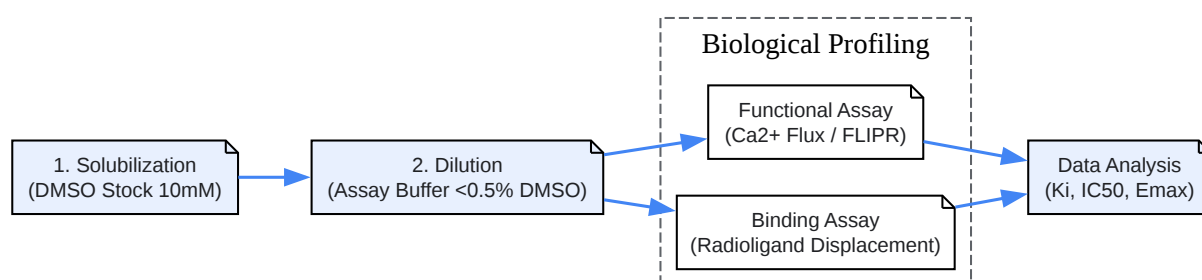
This diagram illustrates the Gq-coupled pathway activated by 5-HT_{2A} and the intervention point of the test compound.



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Caption: 5-HT_{2A} signaling cascade. The compound targets the receptor, modulating downstream Calcium flux measured in the functional assay.

Figure 2: Experimental Workflow Summary



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Caption: Step-by-step workflow from compound solubilization to data analysis for in vitro profiling.

References

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